

Application Note and Protocol: Solid Phase Extraction of Triethyl-D15-phosphate

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Compound of Interest

Compound Name: Triethyl-D15-phosphate

CAS No.: 135942-11-9

Cat. No.: B579869

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Triethyl-D15-phosphate is the deuterated form of Triethyl phosphate (TEP), a widely used organophosphate flame retardant and plasticizer. Due to its ubiquitous presence in the environment and consumer products, there is a growing need for accurate and sensitive analytical methods to quantify TEP in various matrices, including environmental and biological samples.^{[1][2][3][4]} **Triethyl-D15-phosphate** serves as an excellent internal standard for these analyses due to its similar chemical properties to TEP and its distinct mass, allowing for precise quantification by mass spectrometry.^{[5][6]}

Solid Phase Extraction (SPE) is a robust and efficient sample preparation technique for the extraction and concentration of organophosphate flame retardants like TEP from complex matrices.^{[1][2][3][7][8][9]} This application note provides a detailed protocol for the solid phase extraction of **Triethyl-D15-phosphate**, which can be applied to the analysis of its non-deuterated counterpart, TEP. The subsequent analysis is typically performed using gas

chromatography-mass spectrometry (GC-MS) or liquid chromatography-tandem mass spectrometry (LC-MS/MS).[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[7\]](#)[\[10\]](#)

Quantitative Data Summary

The following table summarizes typical performance data for the solid phase extraction of triethyl phosphate (TEP), which is analogous to its deuterated form, **Triethyl-D15-phosphate**.

Parameter	Value	Matrix	Sorbent	Reference
Recovery	>81%	Water, Urine	ENVI-18	[1] [3] [4]
Relative Standard Deviation (RSD)	< 5%	Water, Urine	ENVI-18	[1] [3] [4]
Limit of Quantification (LOQ)	3 ng/L	Water	ENVI-18	[1] [3] [4]
Limit of Quantification (LOQ)	40 ng/L	Urine	ENVI-18	[1] [3] [4]

Experimental Protocol

This protocol is designed for the extraction of **Triethyl-D15-phosphate** from aqueous samples.

Materials and Reagents

- Solid Phase Extraction Cartridges: ENVI-18 (or equivalent C18 silica-based sorbent)[\[1\]](#)[\[3\]](#)
- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Ethyl acetate[\[7\]](#)
- Deionized water

- Sample containing **Triethyl-D15-phosphate** (and TEP)

- SPE vacuum manifold

- Nitrogen evaporator

SPE Cartridge Conditioning

- Place the ENVI-18 SPE cartridges on the vacuum manifold.
- Wash the cartridges with 5 mL of ethyl acetate.
- Flush the cartridges with 5 mL of methanol.
- Equilibrate the cartridges with 5 mL of deionized water. Do not allow the sorbent to go dry after this step.

Sample Loading

- Load the aqueous sample (e.g., 200 mL of a water sample) onto the conditioned SPE cartridge at a flow rate of approximately 5 mL/min.[\[3\]](#)
- Ensure the sample is at an appropriate pH to ensure the analyte is in a neutral form for optimal retention on the reversed-phase sorbent.

Washing

- After loading the entire sample, wash the cartridge with 5 mL of deionized water to remove any interfering polar compounds.
- Dry the cartridge under vacuum for 10-15 minutes to remove excess water.

Elution

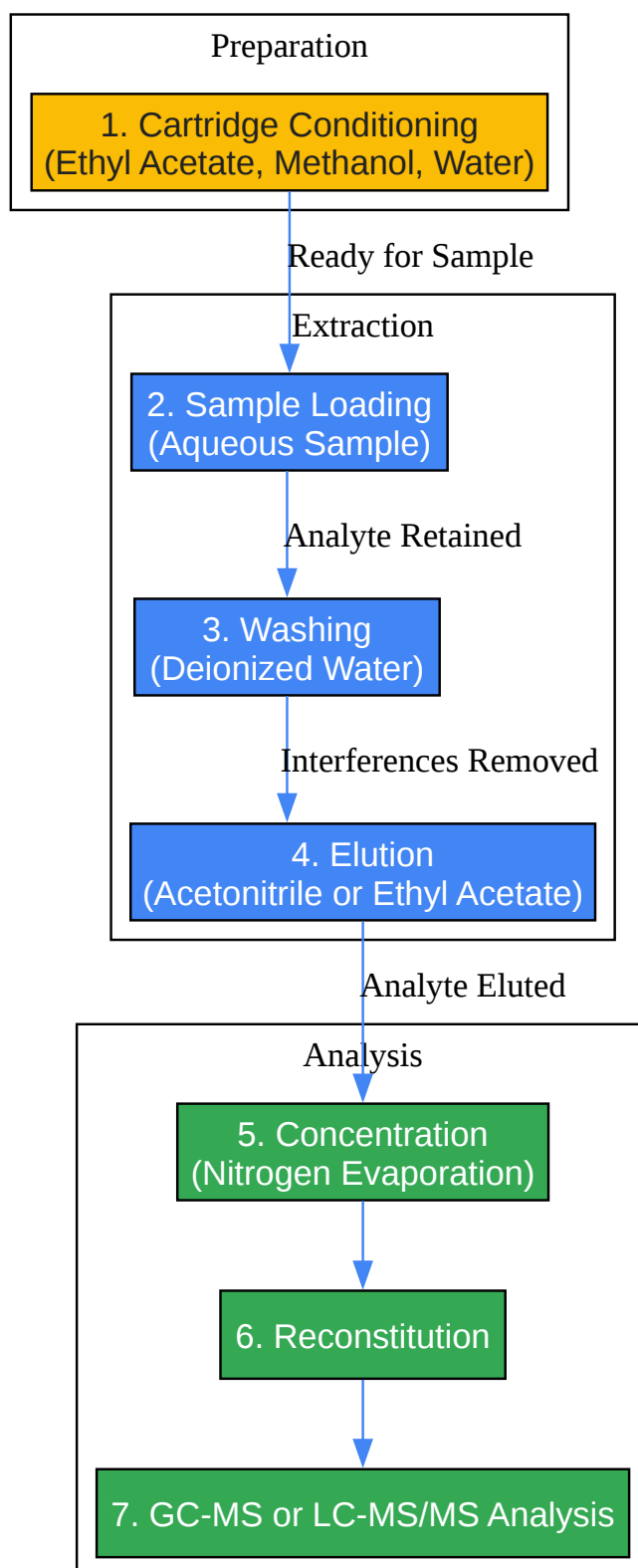
- Place a collection tube inside the vacuum manifold.
- Elute the retained **Triethyl-D15-phosphate** (and TEP) from the cartridge with 3-4 mL of acetonitrile or ethyl acetate.[\[3\]](#)[\[7\]](#)

- Collect the eluate in the collection tube.

Concentration and Reconstitution

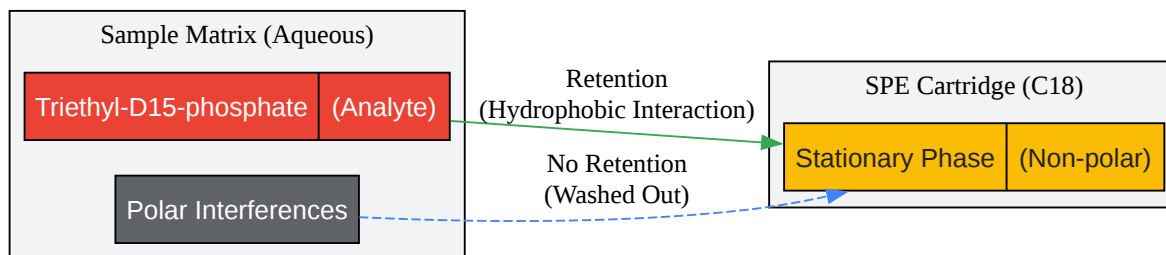
- Evaporate the eluate to dryness under a gentle stream of nitrogen at room temperature.
- Reconstitute the residue in a suitable solvent (e.g., 100 μ L of acetonitrile or mobile phase compatible with LC-MS/MS analysis) for subsequent instrumental analysis.

Diagrams



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Caption: Workflow for the Solid Phase Extraction of **Triethyl-D15-phosphate**.



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Caption: Analyte-Sorbent Interaction in Reversed-Phase SPE.

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- To cite this document: BenchChem. [Application Note and Protocol: Solid Phase Extraction of Triethyl-D15-phosphate]. BenchChem, [2026]. [Online PDF]. Available at:

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